

An In-depth Technical Guide to the Physical Properties of Methylmagnesium Chloride

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Compound of Interest

Compound Name: Methylmagnesium chloride

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Methylmagnesium chloride (CH_3MgCl) is a primary and fundamental Grignard reagent, a class of organometallic compounds discovered by Victor Grignard. Its utility as a potent nucleophile and a strong base has made it an indispensable tool in organic synthesis for the formation of carbon-carbon bonds. This guide provides a comprehensive overview of the physical properties of **methylmagnesium chloride**, methodologies for their determination, and a visualization of its core chemical relationships. Due to its high reactivity, particularly its pyrophoric nature and sensitivity to moisture, **methylmagnesium chloride** is most commonly handled as a solution in an ether solvent, typically tetrahydrofuran (THF).^{[1][2]} The properties described often pertain to these solutions, as the pure solid is rarely isolated.^[1]

Quantitative Physical Properties

The physical characteristics of **methylmagnesium chloride** are crucial for its handling, application in synthesis, and safety considerations. The following table summarizes its key quantitative properties.

Property	Value	Conditions / Notes
Molecular Formula	CH ₃ ClMg	
Molecular Weight	74.79 g/mol	[3]
Appearance (Pure)	Colorless to grayish crystalline solid	[1]
Appearance (Solution)	Clear to hazy, brown, or dark liquid	[3][4]
Density	~1.013 g/mL	For a 3.0 M solution in THF at 25 °C
Boiling Point	~66 °C	For solutions in THF; this is the boiling point of the solvent. The compound decomposes at higher temperatures.[2]
Melting Point	Not Applicable	Commercially used as a solution; the pure solid is not typically isolated due to instability.[5][6]
Flash Point	-17 °C	For solutions in THF.[1]
Solubility	Miscible with diethyl ether and tetrahydrofuran. Reacts violently with water.	[1]

Experimental Protocols for Property Determination

The determination of physical properties for highly reactive and air-sensitive compounds like **methylmagnesium chloride** requires specialized techniques to ensure accuracy and safety. All manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

1. Determination of Density (Solution)

The density of a **methylmagnesium chloride** solution is typically determined using a pycnometer or a digital density meter capable of handling air-sensitive samples.

- Objective: To accurately measure the mass per unit volume of the Grignard reagent solution.
- Apparatus: A calibrated pycnometer of known volume, an analytical balance, a glovebox or Schlenk line, and a constant temperature bath.
- Methodology:
 - The empty pycnometer is thoroughly dried and its mass is accurately determined on an analytical balance.
 - Inside an inert atmosphere glovebox, the pycnometer is carefully filled with the **methylmagnesium chloride** solution, avoiding the introduction of gas bubbles.
 - The filled pycnometer is sealed and placed in a constant temperature bath (e.g., 25 °C) to allow for thermal equilibration. The volume is then adjusted precisely to the calibration mark.
 - The exterior of the pycnometer is cleaned and dried before it is re-weighed on the analytical balance.
 - The density is calculated by dividing the mass of the solution (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer.

2. Determination of Boiling Point (Solution)

The boiling point of a **methylmagnesium chloride** solution is effectively the boiling point of the solvent (THF). A modified distillation or a micro-boiling point method under an inert atmosphere is used.

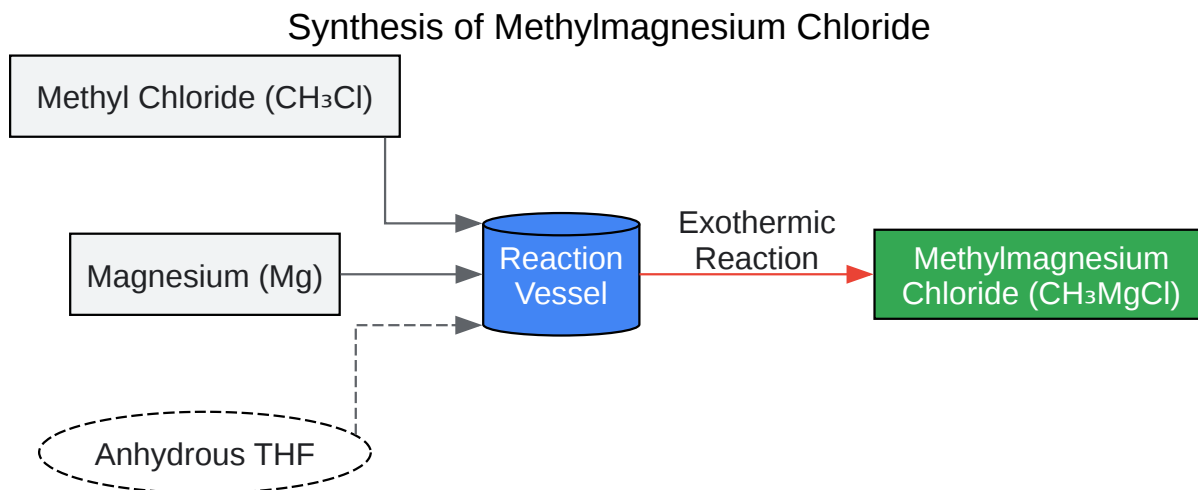
- Objective: To determine the temperature at which the vapor pressure of the solution equals the atmospheric pressure.
- Apparatus: Schlenk flask, condenser, thermometer, heating mantle, and an inert gas source.
- Methodology (Small Scale - Siwoloboff Method Adaptation):

- A small volume (e.g., < 0.5 mL) of the **methylmagnesium chloride** solution is placed into a small test tube under an inert atmosphere.^[7]
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.
- The apparatus is attached to a thermometer and heated gently in a controlled manner (e.g., using a Thiele tube filled with oil).
- As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating is continued until a vigorous and continuous stream of bubbles is observed.
- The heat source is removed, and the solution is allowed to cool slowly.
- The boiling point is the temperature at which the bubble stream ceases and the liquid just begins to be drawn back into the capillary tube.^[8] This entire process must be conducted under a positive pressure of inert gas to prevent contamination.

Logical and Workflow Visualizations

Synthesis of **Methylmagnesium Chloride**

The industrial and laboratory preparation of **methylmagnesium chloride** follows the classic Grignard reaction pathway. It involves the reaction of methyl chloride with magnesium metal in an anhydrous ether solvent, such as tetrahydrofuran (THF).^[1] The process is exothermic and requires careful control of conditions to prevent side reactions and ensure safety.

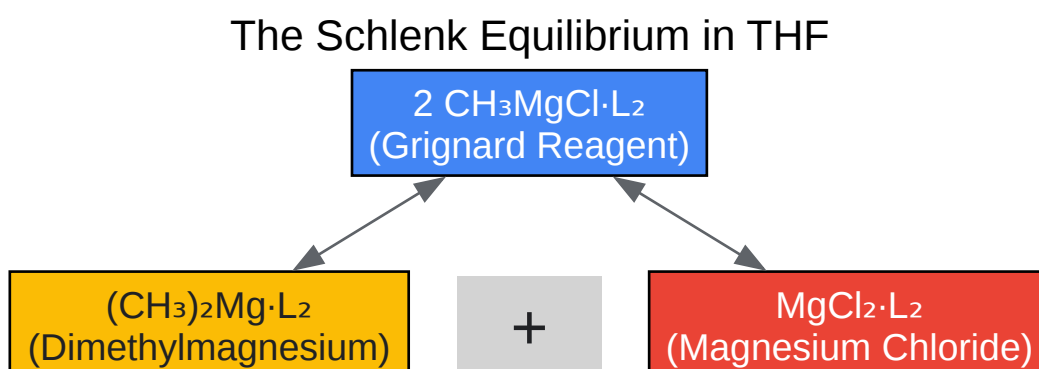


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Caption: Workflow for the synthesis of **methylmagnesium chloride**.

The Schlenk Equilibrium

In solution, Grignard reagents are not simple monomeric species of the formula RMgX . They exist in a complex equilibrium, known as the Schlenk equilibrium, involving the dialkylmagnesium (R_2Mg) and the magnesium dihalide (MgX_2).^[9] The position of this equilibrium is influenced by factors such as the solvent, concentration, and temperature. The ether solvent (L) plays a critical role in stabilizing the magnesium species through coordination.^{[9][10]}



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Caption: The Schlenk equilibrium for **methylmagnesium chloride** in a coordinating solvent (L=THF).

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